

Personal protective equipment for handling 3-Amino-1-hydroxypyrrolidin-2-one

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Compound of Interest

Compound Name: 3-Amino-1-hydroxypyrrolidin-2-one

Cat. No.: B086468

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Essential Safety and Handling Guide for 3-Amino-1-hydroxypyrrolidin-2-one

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **3-Amino-1-hydroxypyrrolidin-2-one** (CAS No: 70996-07-5).

Personal Protective Equipment (PPE)

When handling **3-Amino-1-hydroxypyrrolidin-2-one**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Specification	Standard Compliance
Eye Protection	Safety glasses with side-shields or goggles.	OSHA 29 CFR 1910.133, EN166
Hand Protection	Chemical-impermeable gloves. The specific glove material should be selected based on breakthrough time and permeation rate for the substance.	
Skin and Body Protection	Protective clothing to prevent skin exposure. A lab coat is standard.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^[1] ^[2]	NIOSH/MSHA, EN 149

Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is critical to maintaining a safe laboratory environment.

Handling Protocol:

- Ventilation: Always handle **3-Amino-1-hydroxypyrrolidin-2-one** in a well-ventilated area, preferably within a chemical fume hood.^[3]
- Avoid Contact: Take precautions to avoid contact with skin and eyes.^[3]^[4] Do not breathe dust, fumes, gas, mist, vapors, or spray.^[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.^[1]^[5] Do not eat, drink, or smoke in the work area.

- Spill Management: In case of a spill, avoid dust formation.[4] Remove all sources of ignition.[4] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[4]

Disposal Plan:

- Waste Container: Dispose of **3-Amino-1-hydroxypyrrolidin-2-one** and any contaminated materials in a designated and approved waste disposal container.
- Labeling: Clearly label the waste container with the contents.
- Regulations: Dispose of the waste in accordance with local, state, and federal regulations. This may involve an approved waste disposal plant.[1]

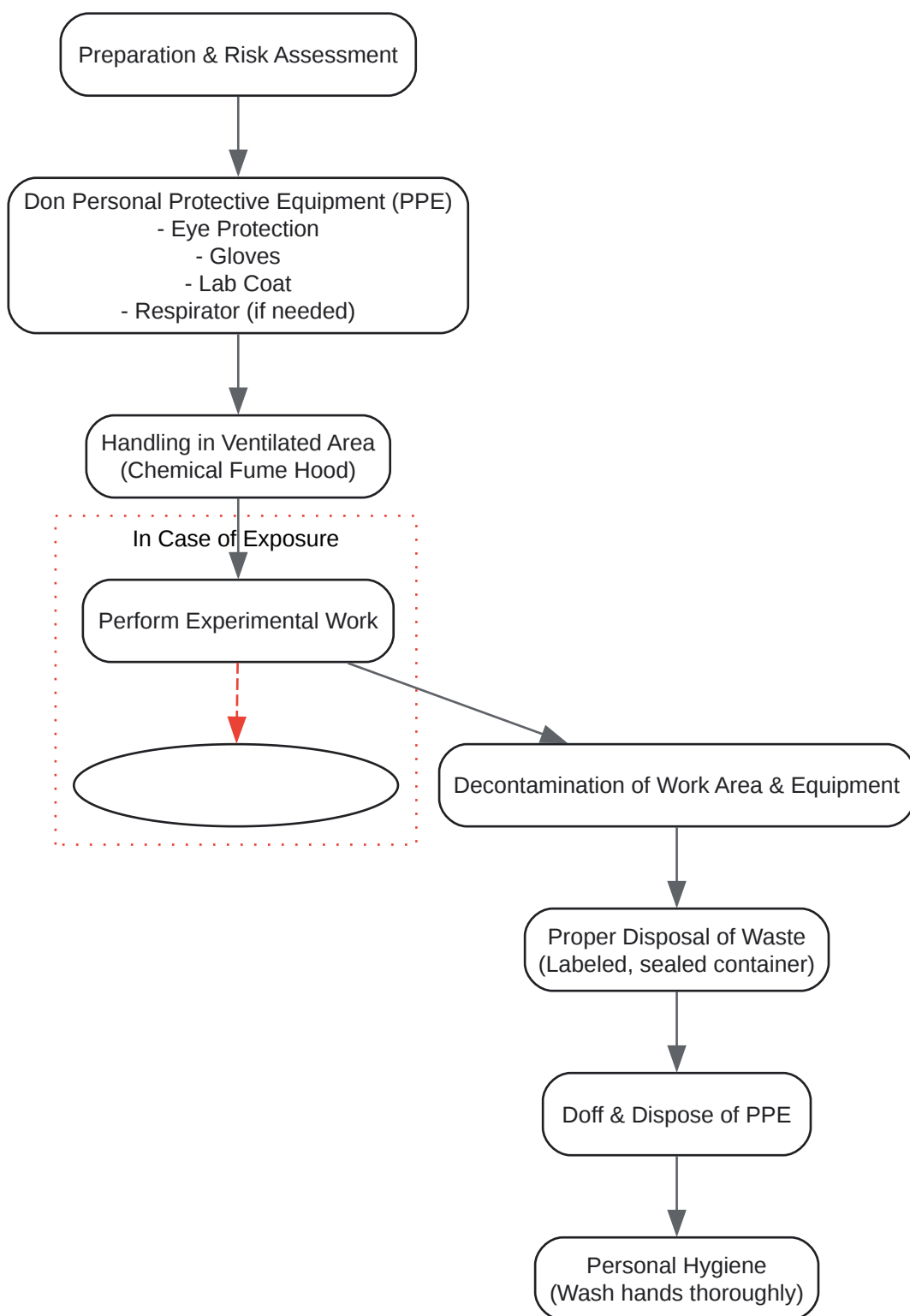
Emergency Procedures

Immediate and appropriate action is vital in case of accidental exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[1][5] Seek immediate medical attention.[1]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash off with soap and plenty of water.[4][5] If skin irritation occurs, get medical advice/attention.[5]
- Inhalation: Move the victim to fresh air.[4] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[1]
- Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[4]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Amino-1-hydroxypyrrolidin-2-one** from preparation to disposal.



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Caption: Workflow for the safe handling of **3-Amino-1-hydroxypyrrolidin-2-one**.

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